

Chemical structure and molecular weight of Dioctyl fumarate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dioctyl fumarate

Cat. No.: B1588183

[Get Quote](#)

Technical Guide: Dioctyl Fumarate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, molecular weight, and key properties of **Dioctyl Fumarate**. It includes detailed experimental protocols for property determination and discusses its interaction with biological systems, offering insights relevant to toxicology and drug development.

Chemical Structure and Isomerism

Dioctyl fumarate is the diester of fumaric acid and octanol. The term "dioctyl" can refer to different isomers of the octyl group, leading to different molecules with the same molecular formula and weight but distinct structures and properties. The two most common isomers are:

- Bis(2-ethylhexyl) fumarate (DEHF): The octyl groups are branched 2-ethylhexyl chains. This is a widely used plasticizer.
- Di-n-octyl fumarate (DOF): The octyl groups are straight, linear chains (n-octyl).

It is crucial to distinguish between these isomers using the specific chemical name or the Chemical Abstracts Service (CAS) number.

The core structure consists of a central fumarate group, which is the trans-isomer of butenedioic acid, with two octyl chains attached via ester linkages.

Quantitative Data Summary

The chemical identifiers and physicochemical properties of the primary isomers of **Dioctyl Fumarate** are summarized below for easy comparison.

Table 1: Chemical Identification

Identifier	Bis(2-ethylhexyl) fumarate	Di-n-octyl fumarate
Synonyms	DEHF, Fumaric acid di(2-ethylhexyl) ester	DOF, Fumaric acid dioctyl ester
CAS Number	141-02-6[1]	2997-85-5[2]
Molecular Formula	C ₂₀ H ₃₆ O ₄ [1][3]	C ₂₀ H ₃₆ O ₄ [2]
Molecular Weight	340.50 g/mol [3]	340.50 g/mol [2]
EC Number	205-448-2[3]	N/A

Table 2: Physicochemical Properties of Bis(2-ethylhexyl) fumarate (CAS 141-02-6)

Property	Value	Standard Test Method
Appearance	Colorless to almost colorless, clear liquid[4]	Visual Inspection
Melting Point	-58 °C[5]	ASTM D1131 / ISO 3016
Boiling Point	185 °C @ 5 mmHg	ASTM D1045
Density @ 20°C	0.94 g/cm ³ [5]	ASTM D4052
Flash Point	190 °C[5]	ASTM D92
Water Solubility	1.19 mg/L @ 20°C[5]	OECD 105
Purity (Ester Content)	>98.0% (GC)[6]	ASTM D3465
Acid Value	≤ 0.1 mg KOH/g	ASTM D1613 / ASTM D1045
Refractive Index (n _{20/D})	1.458[5]	ASTM D1045

Experimental Protocols

Detailed methodologies for determining the key properties of liquid plasticizers like **Dioctyl Fumarate** are outlined in established standards. Below are summaries of key protocols.

Determination of Purity by Gas Chromatography (ASTM D3465)

This method determines the purity of monomeric plasticizers by separating volatile components.^[7]

- **Apparatus:** A gas chromatograph with a thermal conductivity detector (TCD) or flame ionization detector (FID) is required. A packed column (e.g., silicone-based stationary phase on a solid support) or a capillary column is used.
- **Sample Preparation:** A known weight of the **Dioctyl Fumarate** sample is dissolved in a suitable solvent (e.g., acetone, chloroform) to a specific concentration. An internal standard may be added for more accurate quantification.
- **Chromatographic Conditions:**
 - **Injector Temperature:** Set to a temperature that ensures rapid volatilization of the sample without degradation (e.g., 250-300°C).
 - **Oven Temperature:** A programmed temperature ramp is typically used to separate components with different boiling points. For example, an initial temperature of 100°C held for 2 minutes, then ramped to 280°C at 10°C/min.
 - **Detector Temperature:** Set higher than the final oven temperature to prevent condensation (e.g., 300°C).
 - **Carrier Gas:** Helium or Nitrogen at a constant flow rate.
- **Analysis:** A small volume (e.g., 1 µL) of the prepared sample is injected into the chromatograph. The retention times of the peaks are used for component identification, and the peak areas are used for quantification.

- Calculation: The purity is calculated as the area of the main **Diethyl Fumarate** peak as a percentage of the total area of all peaks, corrected by response factors if necessary.

Standard Testing of Liquid Plasticizers (ASTM D1045)

This standard covers several fundamental quality control tests for liquid plasticizers.^{[2][8]}

- Acid Number Determination:
 - A weighed sample of the plasticizer is dissolved in a mixture of toluene and isopropyl alcohol (or a similar solvent).
 - The solution is titrated with a standardized solution of potassium hydroxide (KOH) using phenolphthalein as an indicator.
 - The acid number is expressed as mg of KOH required to neutralize the free acids in 1 gram of the sample.
- Ester Content Determination:
 - A weighed sample is refluxed with a known excess of alcoholic potassium hydroxide solution to saponify the ester.
 - The excess KOH is then back-titrated with a standardized solution of hydrochloric acid (HCl) using phenolphthalein.
 - The ester content is calculated based on the amount of KOH consumed in the saponification reaction.
- Specific Gravity Determination:
 - The specific gravity is determined using a hydrometer, pycnometer, or a digital density meter at a standard temperature (e.g., 20/20°C or 25/25°C). This value represents the ratio of the mass of a given volume of the plasticizer to the mass of an equal volume of water.
- Color Determination (Pt-Co Scale):

- The color of the liquid plasticizer is compared to platinum-cobalt standard solutions in Nessler tubes.
- The comparison is made by looking vertically down through the tubes against a white background. The result is reported as the Pt-Co color number that most closely matches the sample.

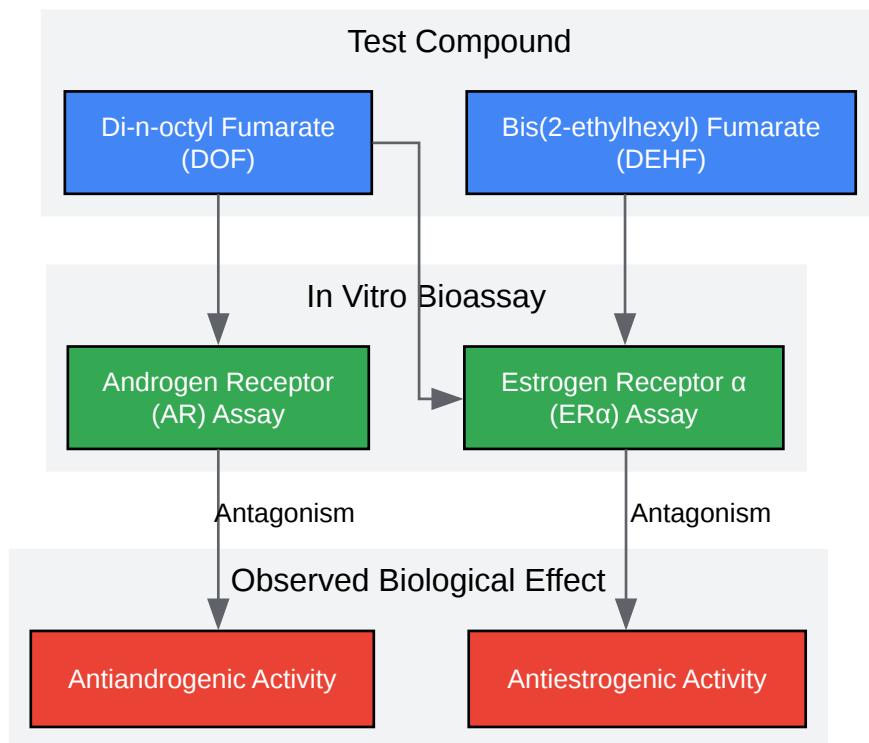
Biological Activity and Logical Relationships

Recent research has indicated that **Di-octyl Fumarate** isomers may act as endocrine-disrupting chemicals (EDCs). This is a critical consideration for health and safety assessments, particularly in drug development and toxicology.

- **Antiestrogenic and Antiandrogenic Activity:** A study identified Bis(2-ethylhexyl) fumarate (DEHF) as an antiestrogenic compound in commercially bottled water.[\[9\]](#)[\[10\]](#) The same study, along with others, found that Di-n-octyl fumarate (DOF) exhibits both antiestrogenic and antiandrogenic activity.[\[9\]](#)[\[10\]](#) This activity involves the compound acting as an antagonist to steroid hormone receptors, such as the human estrogen receptor alpha (ER α) and the androgen receptor (AR).
- **Cellular Toxicity:** Studies on testicular cell lines have shown that DEHF and DOF can impair the viability of Leydig cells, which are responsible for testosterone production.[\[11\]](#)[\[12\]](#) Further research has also suggested that some fumarate derivatives may have toxic effects on male germline stem cells.[\[13\]](#)

The logical workflow for the identification and characterization of this endocrine-disrupting activity is visualized below.

Logical Workflow: Endocrine Disruption by Dioctyl Fumarate Isomers



[Click to download full resolution via product page](#)

Caption: Logical relationship of **Dioctyl Fumarate** isomers and endocrine disruption.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. store.astm.org [store.astm.org]

- 3. How to Test Plasticizer Efficiency in Flexible PVC (ASTM D2284) [eureka.patsnap.com]
- 4. store.astm.org [store.astm.org]
- 5. Testing Services to broad selection of ASTM and ISO Standards [campoly.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. store.astm.org [store.astm.org]
- 8. store.astm.org [store.astm.org]
- 9. Identification of Putative Steroid Receptor Antagonists in Bottled Water: Combining Bioassays and High-Resolution Mass Spectrometry | PLOS One [journals.plos.org]
- 10. New study identifies candidates for hormonal activity in bottled waters | Food Packaging Forum [foodpackagingforum.org]
- 11. Mechanisms of MEHP Inhibitory Action and Analysis of Potential Replacement Plasticizers on Leydig Cell Steroidogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Chemical structure and molecular weight of Dioctyl fumarate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588183#chemical-structure-and-molecular-weight-of-dioctyl-fumarate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com